

Application Notes and Protocols: Elesclomol Solubility and Preparation for In Vitro Assays

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Compound of Interest

Compound Name: *Elesclomol*

Cat. No.: *B1671168*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Elesclomol is a potent investigational anticancer agent that functions as a copper ionophore, inducing oxidative stress and subsequent cell death in cancer cells.[1][2] Its unique mechanism of action, which involves the transport of copper into mitochondria, leads to the generation of reactive oxygen species (ROS), ultimately triggering apoptosis and a novel form of cell death termed cuproptosis.[3][4] Accurate preparation of **Elesclomol** for in vitro assays is critical for obtaining reliable and reproducible experimental results. This document provides detailed information on the solubility of **Elesclomol**, along with protocols for its preparation and use in cell-based assays.

Physicochemical Properties

- Molecular Formula: $C_{19}H_{20}N_4O_2S_2$
- Molecular Weight: 400.5 g/mol [5]
- Appearance: Crystalline solid[6]

Solubility

Elesclomol is a lipophilic compound with poor solubility in aqueous solutions. It is soluble in organic solvents.[6] For in vitro studies, it is typically prepared as a concentrated stock solution

in a suitable organic solvent, which is then further diluted in cell culture media.

Table 1: Solubility of **Elesclomol** in Common Laboratory Solvents

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	~25 - 100 mg/mL[4][5][6]	~62.4 - 249.7 mM	Use of fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility. [5] Sonication or gentle warming (37°C) may be required to fully dissolve the compound.[4][7]
Dimethyl Formamide (DMF)	~30 mg/mL[6]	~74.9 mM	-
Ethanol	~0.1 - 5.68 mg/mL[6][7]	~0.25 - 14.2 mM	Gentle warming and sonication may be necessary for dissolution.[7]

Note: The solubility values can vary slightly between different suppliers and batches.

Storage and Stability

Proper storage of **Elesclomol** is crucial to maintain its chemical integrity and activity.

Table 2: Storage and Stability of **Elesclomol**

Form	Storage Temperature	Stability
Powder	-20°C	≥ 3-4 years[2][5]
Stock Solution (in solvent)	-80°C	~1 year[4][5]
Stock Solution (in solvent)	-20°C	~1-6 months[4][5]

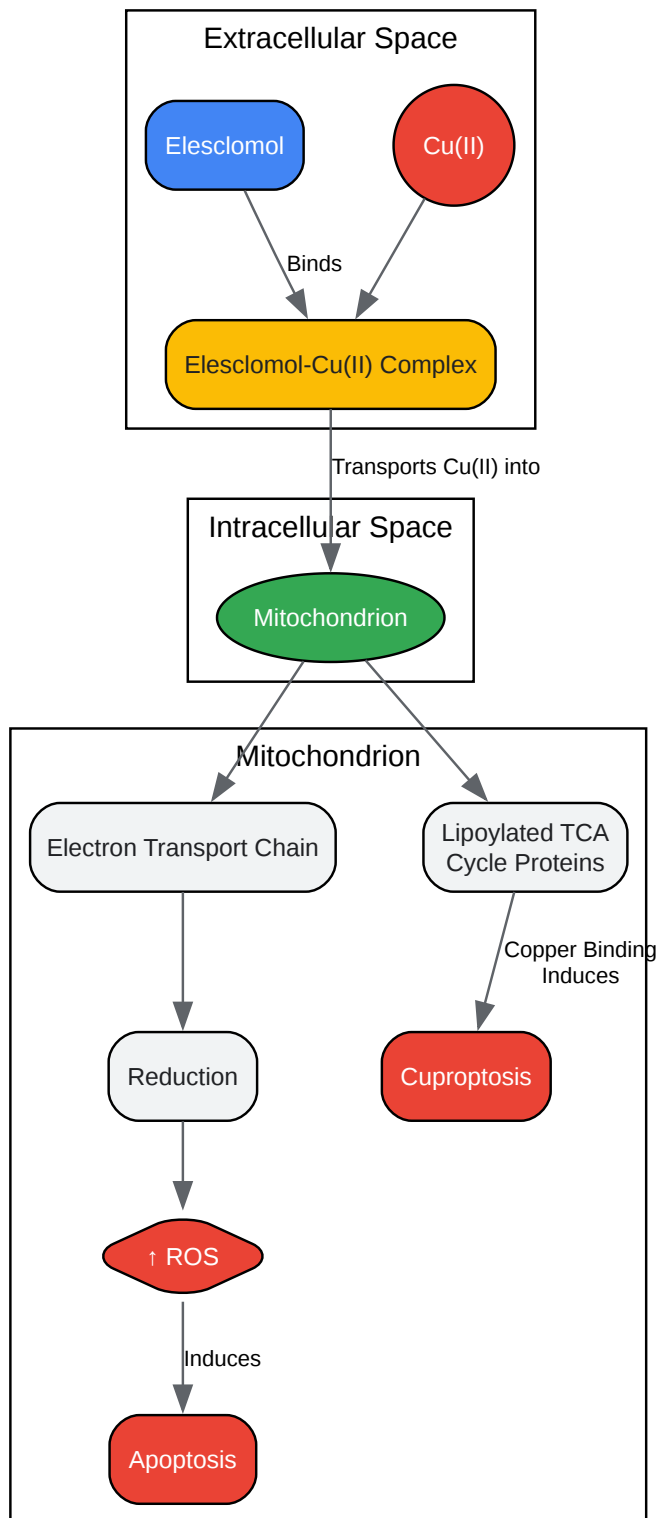
Important Considerations:

- Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles.[5]
- When stored at -20°C, stock solutions should ideally be used within one month.[8]

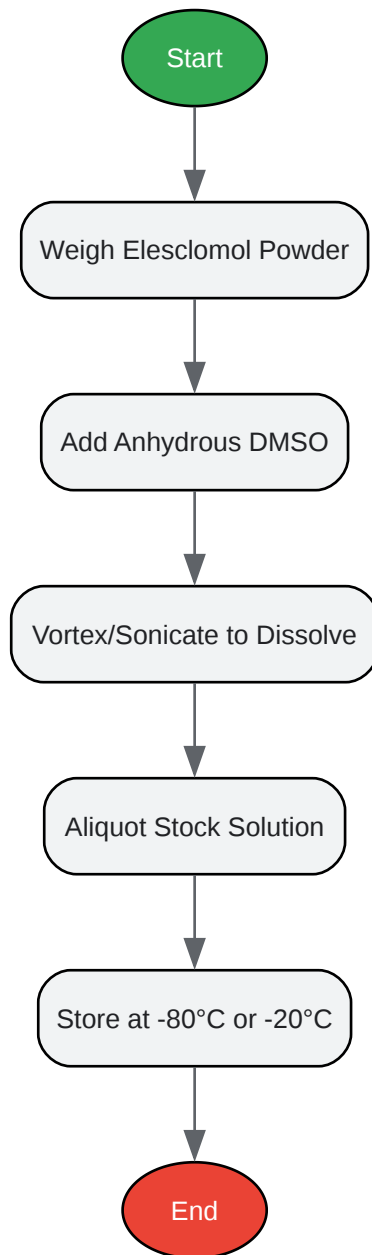
Mechanism of Action Overview

Elesclomol's primary mechanism of action involves binding extracellular copper (Cu(II)) and transporting it into the cell, particularly to the mitochondria.[3] Inside the mitochondria, the **Elesclomol**-copper complex engages with the electron transport chain. This facilitates the reduction of Cu(II) to Cu(I), a process that generates a significant amount of reactive oxygen species (ROS).[3] The resulting oxidative stress overwhelms the cancer cell's antioxidant capacity, leading to apoptosis.[1] A more recently described mechanism is cuproptosis, a form of programmed cell death initiated by copper binding to lipoylated components of the tricarboxylic acid (TCA) cycle.[3]

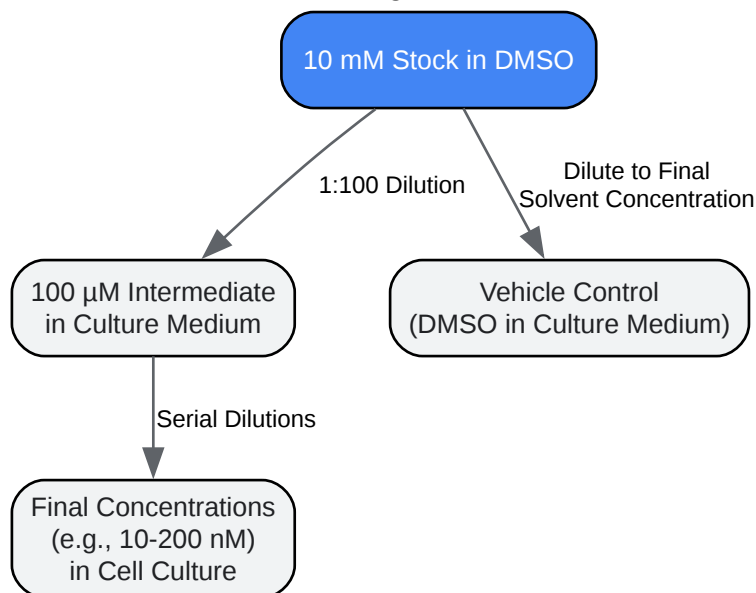
Elesclomol Mechanism of Action



Elesclomol Stock Solution Workflow



Elesclomol Working Solution Dilution



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